

Thermodynamic Properties of Dinitrogen Pentoxide: A Technical Guide

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Compound of Interest

Compound Name: Dinitrogen pentaoxide

Cat. No.: B179796

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core thermodynamic properties of dinitrogen pentoxide (N_2O_5). The information is presented in a structured format to facilitate easy access and comparison of quantitative data. Detailed experimental protocols for the determination of these properties are also provided, alongside visualizations of key chemical pathways.

Core Thermodynamic Data

The thermodynamic properties of dinitrogen pentoxide are crucial for understanding its stability, reactivity, and behavior in various chemical systems. These properties differ significantly between its solid and gaseous phases.

Table 1: Standard Thermodynamic Properties of Dinitrogen Pentoxide at 298.15 K

Property	Solid Phase (s)	Gaseous Phase (g)
Standard Enthalpy of Formation ($\Delta_f H^\circ$)	-43.1 kJ/mol[1][2]	+13.3 kJ/mol[1]
Standard Molar Entropy (S°)	178.2 J/(mol·K)[1][2]	355.7 J/(mol·K)[1]
Gibbs Free Energy of Formation ($\Delta_f G^\circ$)	+113.9 kJ/mol[1]	+117.1 kJ/mol[1]

Table 2: Heat Capacity and Vapor Pressure of Dinitrogen Pentoxide

Property	Value	Conditions
Heat Capacity (Cp) of Solid	143.1 J/(mol·K)[1]	298.15 K
Heat Capacity (Cp) of Gas	95.3 J/(mol·K)[1]	298.15 K
Vapor Pressure	48 torr	0 °C[1]
424 torr	25 °C[1]	
760 torr	32 °C[1]	

The vapor pressure of solid dinitrogen pentoxide can be approximated by the Clausius-Clapeyron equation.

Experimental Protocols

Precise determination of thermodynamic properties requires carefully designed and executed experiments. The following sections outline detailed methodologies for key experimental procedures.

Synthesis of Dinitrogen Pentoxide

A common and reliable method for synthesizing dinitrogen pentoxide in a laboratory setting is through the dehydration of nitric acid using a strong dehydrating agent like phosphorus pentoxide (P₄O₁₀).

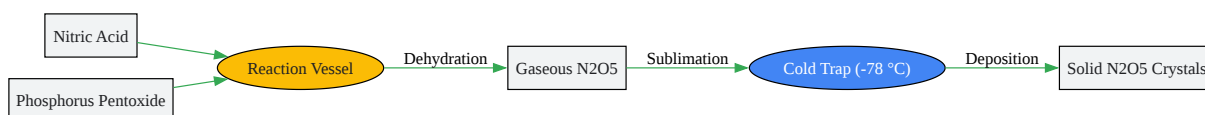
Materials:

- Concentrated nitric acid (HNO₃)
- Phosphorus pentoxide (P₄O₁₀)
- Glass reaction vessel with a gas inlet and outlet
- Cold trap (e.g., a U-tube immersed in a dry ice/acetone bath)

- Flowmeter
- Source of dry, inert gas (e.g., nitrogen or argon)

Procedure:

- Set up the reaction apparatus in a well-ventilated fume hood.
- Place a carefully weighed amount of phosphorus pentoxide into the reaction vessel.
- Cool the cold trap to approximately $-78\text{ }^{\circ}\text{C}$ using a dry ice/acetone bath.
- Slowly and carefully add concentrated nitric acid dropwise to the phosphorus pentoxide. The reaction is highly exothermic and should be controlled to avoid excessive fuming.
- Once the addition is complete, gently warm the reaction vessel to facilitate the sublimation of the dinitrogen pentoxide product.
- Pass a slow stream of dry, inert gas through the reaction vessel to carry the gaseous N_2O_5 into the cold trap.
- White crystals of dinitrogen pentoxide will deposit in the cold trap.
- Once the reaction is complete, disconnect the cold trap and store it in a freezer at or below $0\text{ }^{\circ}\text{C}$ to prevent decomposition.



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Synthesis of Dinitrogen Pentoxide

Determination of Enthalpy of Formation by Bomb Calorimetry

The standard enthalpy of formation of dinitrogen pentoxide can be determined indirectly using bomb calorimetry by measuring the heat of a reaction involving N_2O_5 . Due to the reactivity of N_2O_5 , a reaction other than direct combustion is typically used, such as its reaction with a known reactant in a sealed bomb.

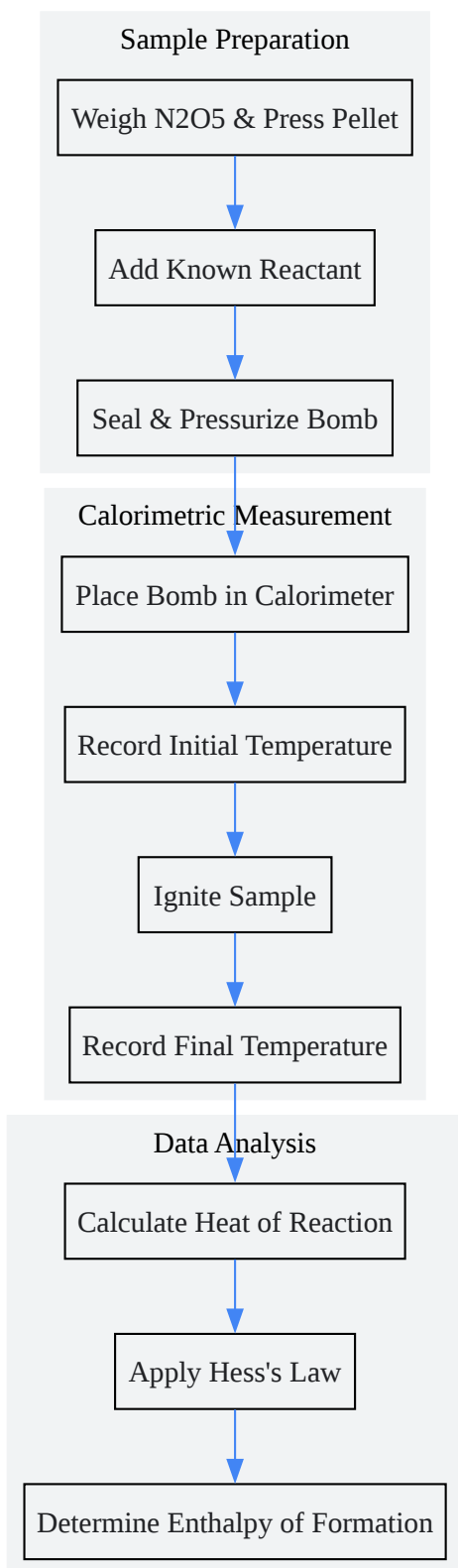
Materials:

- Bomb calorimeter
- High-purity dinitrogen pentoxide
- A suitable reactant (e.g., a known amount of water or a specific organic compound)
- Oxygen cylinder
- Fuse wire
- Pellet press
- Digital thermometer

Procedure:

- A precisely weighed sample of a substance with a known heat of combustion (e.g., benzoic acid) is used to calibrate the calorimeter and determine its heat capacity.
- A known mass of dinitrogen pentoxide is pressed into a pellet.
- The pellet is placed in the sample holder inside the bomb. A known volume of the reactant (e.g., water) is added to the bomb.
- The bomb is sealed and purged with a small amount of oxygen before being pressurized with oxygen to a specific pressure.
- The bomb is placed in the calorimeter, which is filled with a known mass of water.

- The initial temperature of the water is recorded.
- The sample is ignited by passing an electric current through the fuse wire.
- The temperature of the water is monitored and recorded at regular intervals until it reaches a maximum and then begins to cool.
- The heat released by the reaction is calculated from the temperature change and the heat capacity of the calorimeter.
- The enthalpy of formation of N_2O_5 is then calculated using Hess's Law, incorporating the known enthalpies of formation of the other reactants and products.



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Bomb Calorimetry Workflow

Chemical Pathways and Mechanisms

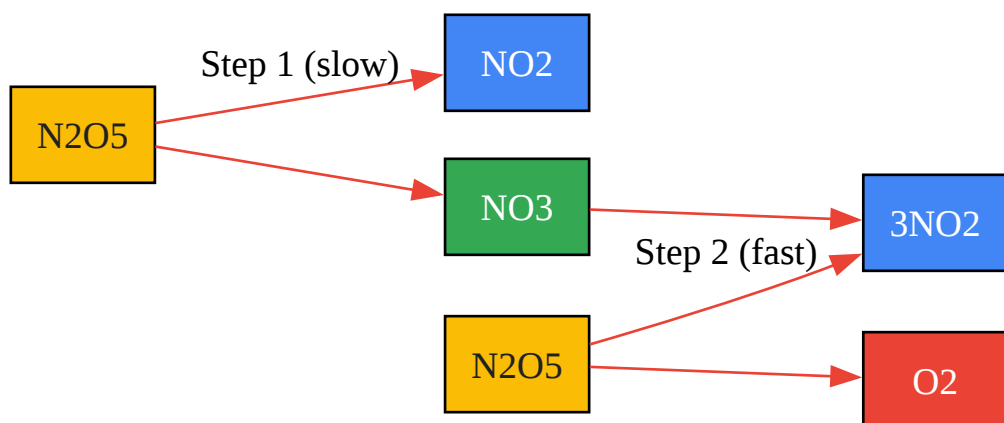
Dinitrogen pentoxide is a highly reactive molecule involved in several important chemical transformations, including decomposition, hydrolysis, and nitration.

Thermal Decomposition

At elevated temperatures, gaseous dinitrogen pentoxide decomposes into nitrogen dioxide (NO₂) and oxygen (O₂). This decomposition proceeds through a multi-step mechanism involving the formation of intermediate species.

The overall reaction is: $2\text{N}_2\text{O}_5(\text{g}) \rightarrow 4\text{NO}_2(\text{g}) + \text{O}_2(\text{g})$

The decomposition is a first-order reaction.



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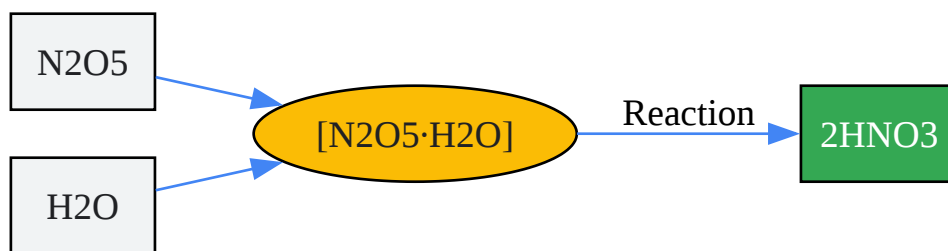
Thermal Decomposition Pathway of N₂O₅

Hydrolysis

Dinitrogen pentoxide is the anhydride of nitric acid and readily reacts with water to form nitric acid (HNO₃). This hydrolysis reaction is significant in atmospheric chemistry.

The overall reaction is: $\text{N}_2\text{O}_5 + \text{H}_2\text{O} \rightarrow 2\text{HNO}_3$

The mechanism can vary depending on the reaction conditions (gas phase, on surfaces, or in solution). In the presence of water, the reaction can be catalyzed by additional water molecules.



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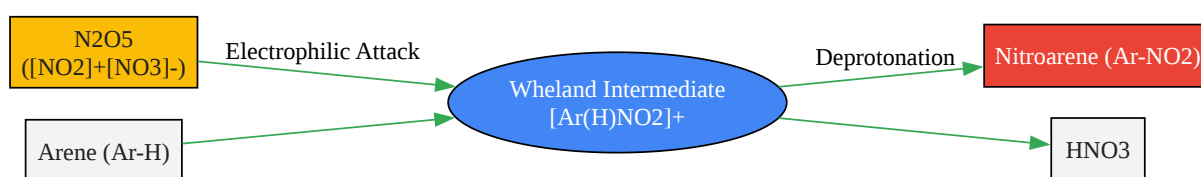
Hydrolysis of Dinitrogen Pentoxide

Nitration of Arenes

Dinitrogen pentoxide is a powerful nitrating agent used to introduce a nitro group ($-\text{NO}_2$) onto aromatic compounds (arenes). The reaction proceeds via an electrophilic aromatic substitution mechanism, where the nitronium ion (NO_2^+) is the active electrophile.

The overall reaction is: $\text{N}_2\text{O}_5 + \text{Ar-H} \rightarrow \text{Ar-NO}_2 + \text{HNO}_3$

In the solid state, N_2O_5 exists as an ionic salt, nitronium nitrate ($[\text{NO}_2]^+[\text{NO}_3]^-$), which serves as a direct source of the nitronium ion.



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Nitration of an Arene with Dinitrogen Pentoxide

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References

- 1. Dinitrogen pentoxide - Wikipedia [en.wikipedia.org]
- 2. Dinitrogen pentoxide - Sciencemadness Wiki [sciencemadness.org]
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